

Application Notes and Protocols for Ozonation of Reactive Blue 160 Wastewater

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Compound of Interest

Compound Name: Reactive Blue 160

Cat. No.: B1244196

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Introduction

Reactive dyes, such as C.I. **Reactive Blue 160**, are widely used in the textile industry due to their vibrant colors and excellent wash fastness, which is attributed to the covalent bonds they form with textile fibers.[1] However, a significant portion of these dyes is lost to wastewater during the dyeing process, creating a considerable environmental challenge. The complex aromatic structures of reactive dyes make them resistant to conventional wastewater treatment methods.[2] Ozonation, an advanced oxidation process (AOP), has emerged as a highly effective method for the decolorization and degradation of these recalcitrant dyes.[2][3] Ozone (O₃), a powerful oxidizing agent, can directly react with the dye molecules or decompose to form highly reactive hydroxyl radicals (•OH), which are non-selective and can mineralize organic pollutants.[2][4] This document provides detailed application notes and experimental protocols for the treatment of **Reactive Blue 160** wastewater using ozonation.

Data Presentation

The efficiency of the ozonation process for the degradation of **Reactive Blue 160** is influenced by several key parameters. The following tables summarize the quantitative data from various studies, highlighting the effects of these parameters on removal efficiencies.

Table 1: Effect of Operational Parameters on Removal Efficiency in Batch Mode[2][5]

Parameter	Value	Color Removal (%)	Dye Removal (%)	COD Removal (%)	Ozonation Time (min)	Initial Dye Conc. (mg/L)	Reference
pH	3	Varies	Varies	Varies	30	100	[5]
	7	Varies	Varies	30	100	[5]	
	10	Varies	Varies	30	100	[5]	
	10.76	High	High	30	100	[5]	
Temperature (°C)	15	Increased	Increased	Increased	30	100	[5]
	25	Optimal	Optimal	30	100	[5]	
	35	Decreased	Decreased	30	100	[5]	
Ozone Gas Flow Rate (L/min)	0.5	Varies	Varies	-	10	100	[5]
	0.7	Varies	Varies	-	10	100	[5]
	0.9	Optimal	Optimal	-	10	100	[5]
	1.1	Decreased	Decreased	-	10	100	[5]
	1.3	Decreased	Decreased	-	10	100	[5]
Initial Dye Concentration (mg/L)	100	>95	>98	>80	30	100	[5]
	200	98.04	99.84	87.31	30	200	[2][5]

300	Varies	Varies	Varies	30	300	[5]
400	Varies	Varies	Varies	30	400	[5]

Table 2: Comparison of Batch and Continuous Ozonation Modes[2][5]

Operation Mode	Flow Type	Color Removal (%)	Dye Removal (%)	COD Removal (%)	Hydraulic Retention Time (min)	Initial Dye Conc. (mg/L)	Reference
Batch	-	98.04	99.84	87.31	30	200	[2][5]
Continuous	Counter-current	97.24	99.76	86.38	30	200	[2][5]
Continuous	Concurrent	Lower than counter-current	Lower than counter-current	Lower than counter-current	30	200	[5]

Experimental Protocols

This section outlines the detailed methodologies for the ozonation of **Reactive Blue 160** wastewater.

Preparation of Synthetic Wastewater

Objective: To prepare a synthetic wastewater solution with a known concentration of **Reactive Blue 160**.

Materials:

- C.I. **Reactive Blue 160** dye
- Distilled or deionized water

- Sodium chloride (NaCl)
- Sodium carbonate (Na₂CO₃)
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment
- Volumetric flasks
- Magnetic stirrer and stir bar

Protocol:

- Accurately weigh the desired amount of **Reactive Blue 160** dye powder. For a 200 mg/L solution, weigh 0.200 g of the dye.
- Dissolve the dye in a 1 L volumetric flask partially filled with distilled water.
- Add other components to simulate textile effluent, such as NaCl (e.g., 0.05%) and Na₂CO₃ (e.g., 0.00-0.03%), if required for the study.[5]
- Stir the solution using a magnetic stirrer until the dye and other salts are completely dissolved.
- Fill the volumetric flask to the 1 L mark with distilled water.
- Measure the initial pH of the solution and adjust to the desired experimental value using HCl or NaOH.

Ozonation Experimental Setup and Procedure

Objective: To treat the synthetic **Reactive Blue 160** wastewater with ozone in a laboratory-scale reactor.

Equipment:

- Ozone generator (e.g., Corona discharge type)[1]
- Oxygen or dry air feed gas

- Gas flow meter
- Bubble column reactor (e.g., polyacrylic, glass) with a gas diffuser[5][6]
- Magnetic stirrer (optional, for stirred tank reactors)[1]
- Off-gas ozone destructor (e.g., containing manganese dioxide or activated carbon)
- Sampling port
- pH meter
- Spectrophotometer for color and dye concentration analysis
- COD analysis kit

Protocol:

- Set up the experimental apparatus as shown in the workflow diagram below.
- Fill the bubble column reactor with a known volume of the prepared synthetic wastewater (e.g., 10 L).[5]
- Turn on the ozone generator and set the desired ozone gas flow rate using the flow meter (e.g., 0.9 L/min).[5]
- Bubble the ozone gas through the wastewater via the gas diffuser at the bottom of the reactor.
- Maintain a constant temperature if required, using a water bath.
- Collect samples at regular time intervals (e.g., 0, 5, 10, 15, 30, 60, 90 minutes) through the sampling port.[5][6]
- Immediately analyze the samples for residual dye concentration, color, and COD. To quench any residual dissolved ozone and stop the reaction, sodium thiosulfate can be added to the samples.

- Continue the ozonation for the desired total reaction time (e.g., 90 minutes for complete mineralization).[2][5]
- After the experiment, direct the off-gas to an ozone destructor to ensure no ozone is released into the atmosphere.

Analytical Methods

Objective: To quantify the removal of color, dye, and Chemical Oxygen Demand (COD).

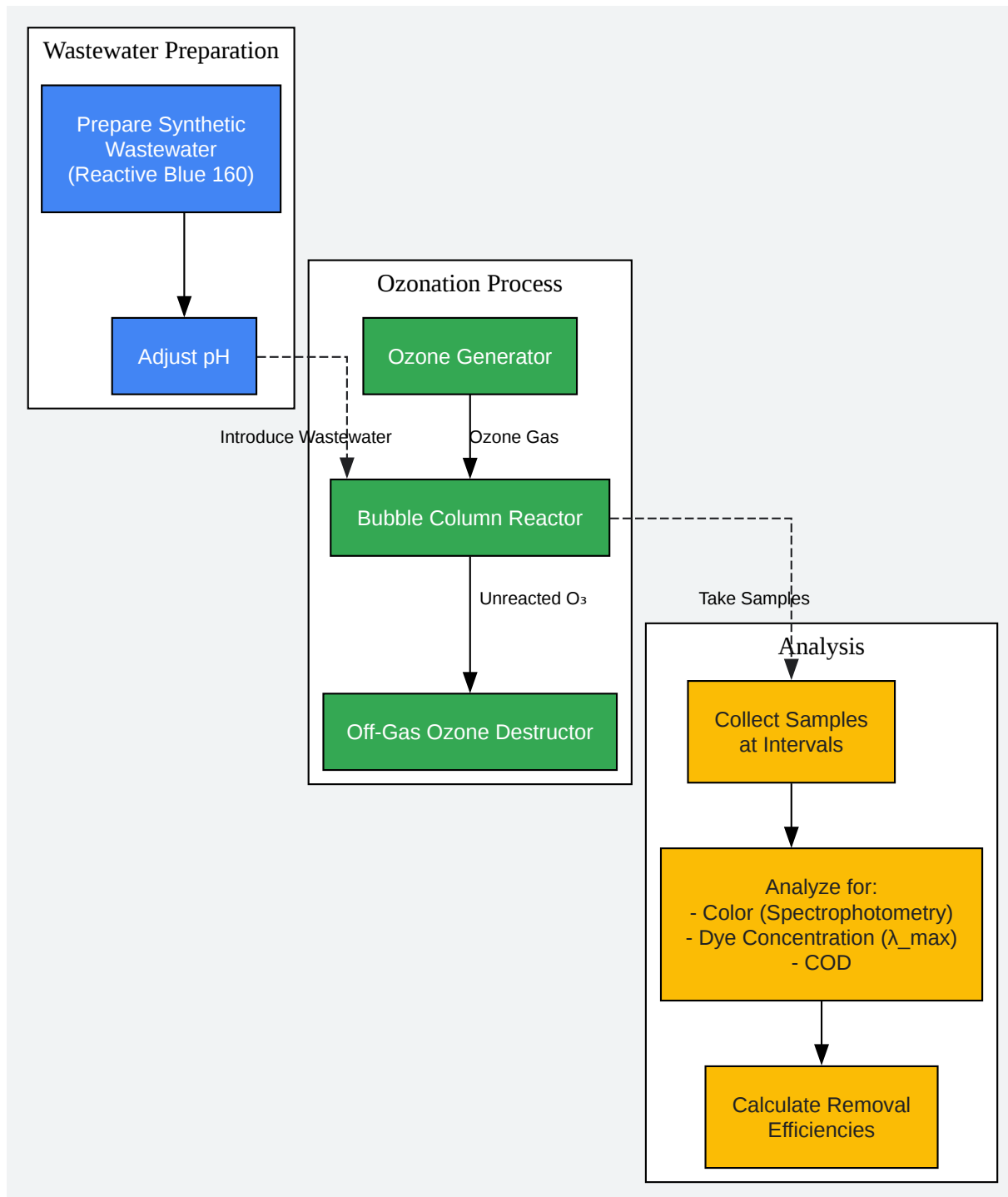
3.1. Color and Dye Concentration Measurement:

- Calibrate a UV-Vis spectrophotometer.
- Determine the maximum absorbance wavelength (λ_{max}) of **Reactive Blue 160** (typically around 604-630 nm).[5]
- For each collected sample, measure the absorbance at λ_{max} .
- Calculate the dye concentration using a pre-established calibration curve of absorbance versus known dye concentrations.
- Color can be measured in Pt-Co units or by monitoring the decrease in absorbance at the λ_{max} .
- Calculate the removal efficiency using the following formula: Removal Efficiency (%) = $[(\text{Initial Value} - \text{Final Value}) / \text{Initial Value}] \times 100$

3.2. Chemical Oxygen Demand (COD) Measurement:

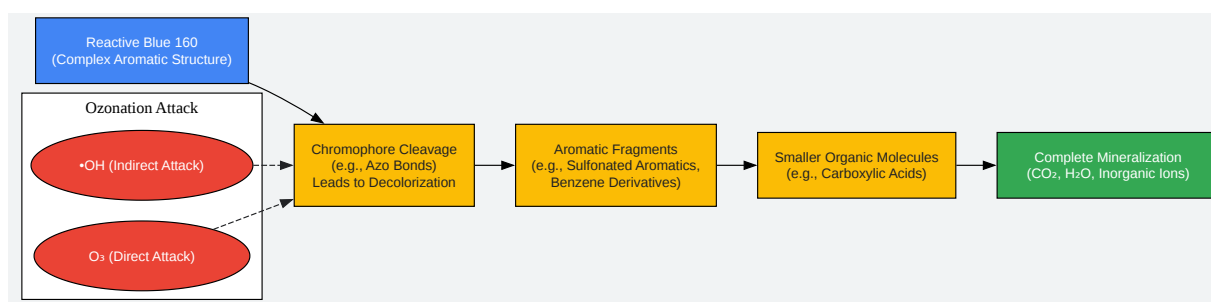
- Use a standard method for COD analysis (e.g., closed reflux, colorimetric method).
- Digest the samples with a strong oxidizing agent (e.g., potassium dichromate) in a sulfuric acid medium.
- Measure the concentration of the remaining oxidizing agent colorimetrically.
- Calculate the COD removal efficiency using the formula mentioned above.

Visualizations



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Caption: Experimental workflow for the ozonation treatment of **Reactive Blue 160** wastewater.



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Caption: Proposed degradation pathway of **Reactive Blue 160** during ozonation.

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